

# An In-Depth Technical Guide to Glutarimide-Isoindolinone-NH-PEG2-COOH

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## Compound of Interest

Compound Name: *Glutarimide-Isoindolinone-NH-PEG2-COOH*

Cat. No.: *B8195863*

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## Abstract

**Glutarimide-Isoindolinone-NH-PEG2-COOH** is a crucial synthetic building block in the rapidly evolving field of targeted protein degradation. As a ligand-linker conjugate, it incorporates a glutarimide-isoindolinone moiety, a well-established binder of the E3 ubiquitin ligase Cereblon (CRBN), connected to a two-unit polyethylene glycol (PEG2) linker terminating in a carboxylic acid. This molecule is specifically designed for the synthesis of Proteolysis Targeting Chimeras (PROTACs), novel therapeutic agents that hijack the cell's natural protein disposal machinery to eliminate disease-causing proteins. This technical guide provides a comprehensive structural analysis of **Glutarimide-Isoindolinone-NH-PEG2-COOH**, summarizing its known chemical and physical properties. While specific experimental data such as binding affinities and detailed protocols for this particular molecule are not extensively available in the public domain, this document outlines the general experimental workflows and signaling pathways relevant to its application in PROTAC development, based on the established principles of Cereblon-recruiting degraders.

## Chemical and Physical Properties

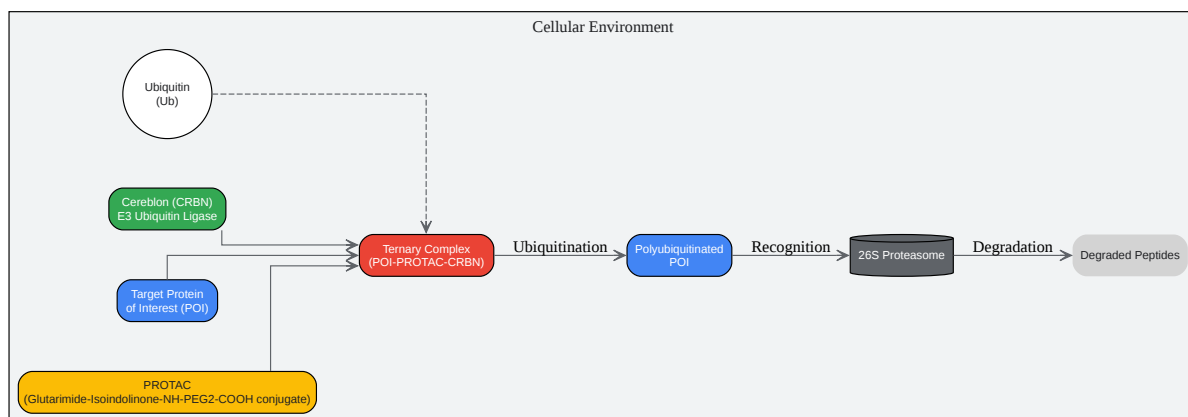
**Glutarimide-Isoindolinone-NH-PEG2-COOH** is a synthetic molecule that serves as a foundational component for constructing PROTACs. Its structure is meticulously designed to engage with the E3 ubiquitin ligase Cereblon, a key player in the ubiquitin-proteasome system.

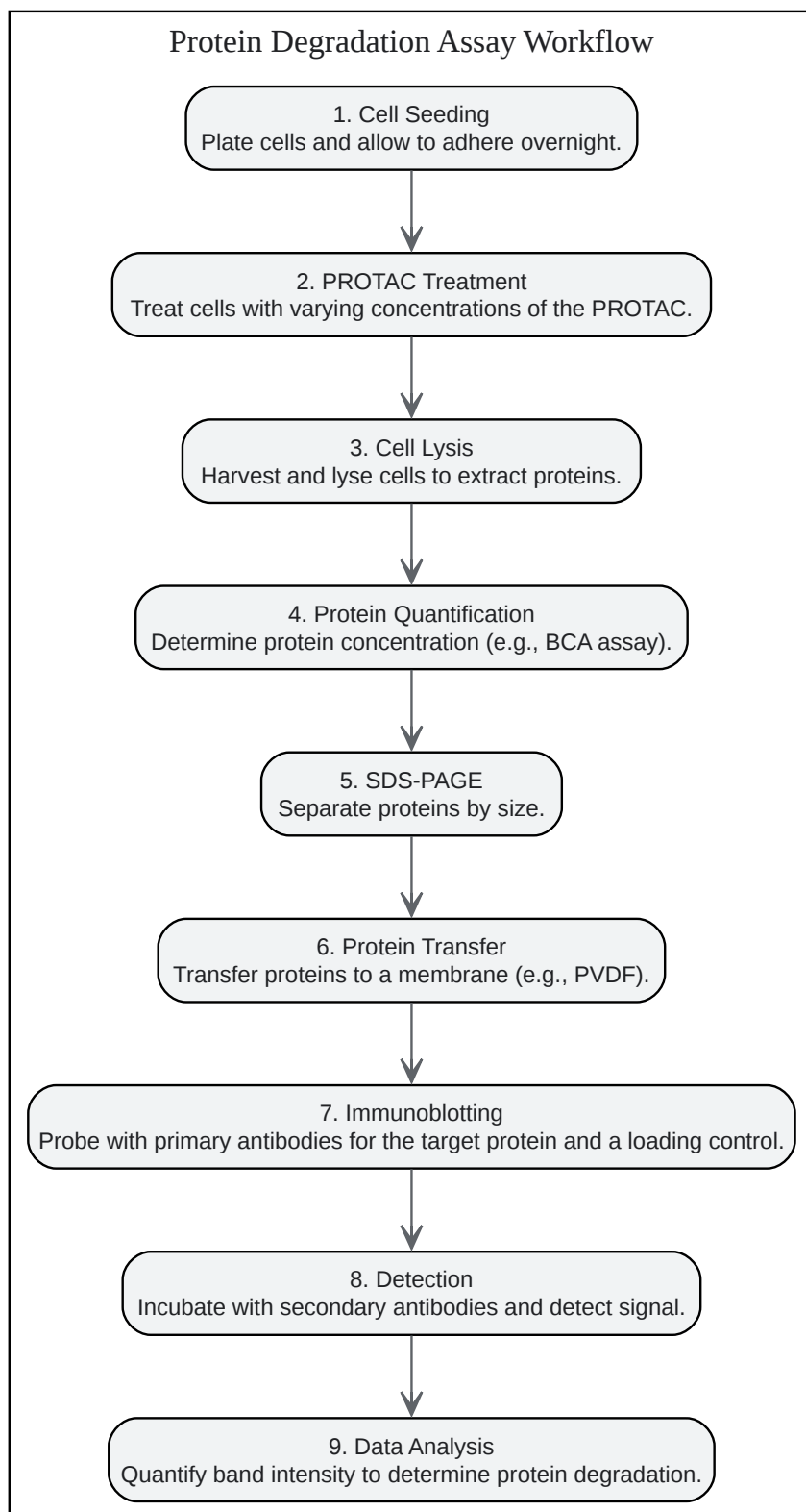
The terminal carboxylic acid group provides a convenient chemical handle for conjugation to a ligand that binds a specific protein of interest.

| Property           | Value   |
|--------------------|---|
| Molecular Formula  | C <sub>20</sub> H <sub>25</sub> N <sub>3</sub> O <sub>7</sub>                                 |
| Molecular Weight   | 419.43 g/mol  |
| Appearance         | Yellow to brown oil   |
| Solubility         | Soluble in DMSO   |
| Storage Conditions | Store at -20°C, protected from light. For long-term storage in solvent, -80°C is recommended. |

## Mechanism of Action in PROTACs

**Glutarimide-Isoindolinone-NH-PEG2-COOH** functions as the E3 ligase-recruiting element within a PROTAC molecule. The glutarimide-isoindolinone core specifically binds to the Cereblon (CRBN) E3 ubiquitin ligase. A complete PROTAC, formed by conjugating this molecule to a target protein ligand, facilitates the formation of a ternary complex between the target protein, the PROTAC, and the E3 ligase. This proximity induces the ubiquitination of the target protein, marking it for degradation by the proteasome.





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